

Technical Guide: Chemical Properties & Applications of 3,5-Dinitrosalicylhydrazide-15N2

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Compound of Interest

Compound Name: 3,5-Dinitrosalicylhydrazide-15N2

CAS No.: 1346598-09-1

Cat. No.: B583994

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Executive Summary

3,5-Dinitrosalicylhydrazide-15N2 (DNSH-15N2) is a stable isotope-labeled derivative of 3,5-dinitrosalicylhydrazide, a key metabolite of the nitrofurans veterinary antibiotic Nifursol.^[1]

In drug development and food safety analysis, DNSH-15N2 serves as a critical Internal Standard (IS) for the quantification of illegal nitrofurans residues in animal-derived food products. Its core utility lies in its mass spectral distinctiveness (+2 Da shift) and isotopic stability, enabling precise quantification of trace metabolites via Isotope Dilution Mass Spectrometry (IDMS).

Key Technical Parameters:

- Analyte Type: Stable Isotope Labeled Standard (Chemical Purity >98%; Isotopic Enrichment >99%).
- Primary Application: LC-MS/MS quantification of Nifursol metabolites.

- Detection Window: Ultra-trace levels (ppb/ppt) in complex biological matrices (tissue, plasma).

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6][7][8][9]

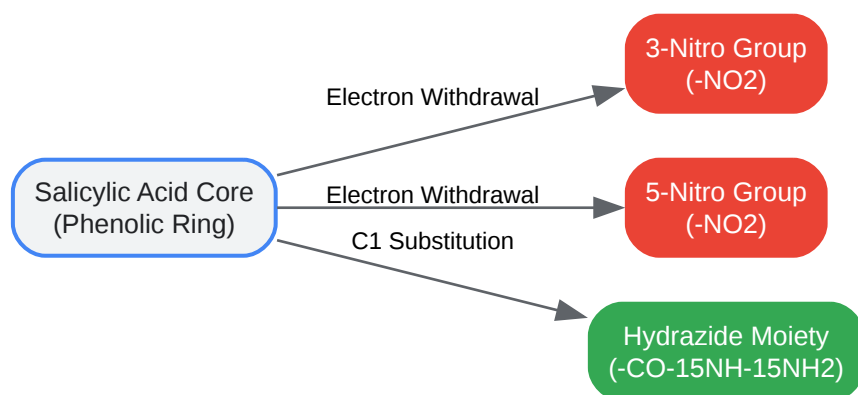
The introduction of two Nitrogen-15 atoms into the hydrazide moiety alters the mass-to-charge ratio (m/z) without significantly impacting the chromatographic retention time or chemical reactivity compared to the unlabeled analyte.

Comparative Chemical Data

Property	Unlabeled Parent (DNSH)	Labeled Standard (DNSH-15N2)
CAS Number	955-07-7	1346598-09-1
IUPAC Name	2-hydroxy-3,5-dinitrobenzohydrazide	2-hydroxy-3,5-dinitro(N)benzohydrazide
Molecular Formula	C	C
	H	H
	N	N
	N	N
	O	O
Molar Mass	242.15 g/mol	244.13 g/mol
Monoisotopic Mass	242.0287 Da	244.0228 Da
Appearance	Yellow to Orange Crystalline Solid	Yellow Crystalline Solid
Melting Point	236°C (Decomposes)	~236°C (Decomposes)
Solubility	DMSO, DMF, Dilute Alkali	DMSO, DMF, Dilute Alkali
pKa	~6.5 (Phenolic OH), ~11 (Hydrazide)	Identical

Structural Visualization

The molecule consists of a salicylic acid core substituted with two electron-withdrawing nitro groups at positions 3 and 5. The carboxylic acid is derivatized into a hydrazide, where the nitrogen atoms are isotopically labeled.



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Figure 1: Structural composition of DNSH-15N2.[1][2] The green node indicates the site of isotopic labeling.

Synthesis & Isotopic Labeling Protocol

Scientific Rationale: The synthesis utilizes a Nucleophilic Acyl Substitution mechanism. The electron-deficient nature of the 3,5-dinitrosalicylic ester makes the carbonyl carbon highly electrophilic, facilitating a rapid reaction with hydrazine. Using Hydrazine-15N2 sulfate or hydrate as the limiting reagent ensures cost-efficiency.

Reaction Pathway[13][14]

- Precursor: Methyl 3,5-dinitrosalicylate.

- Reagent: Hydrazine-15N2 hydrate (

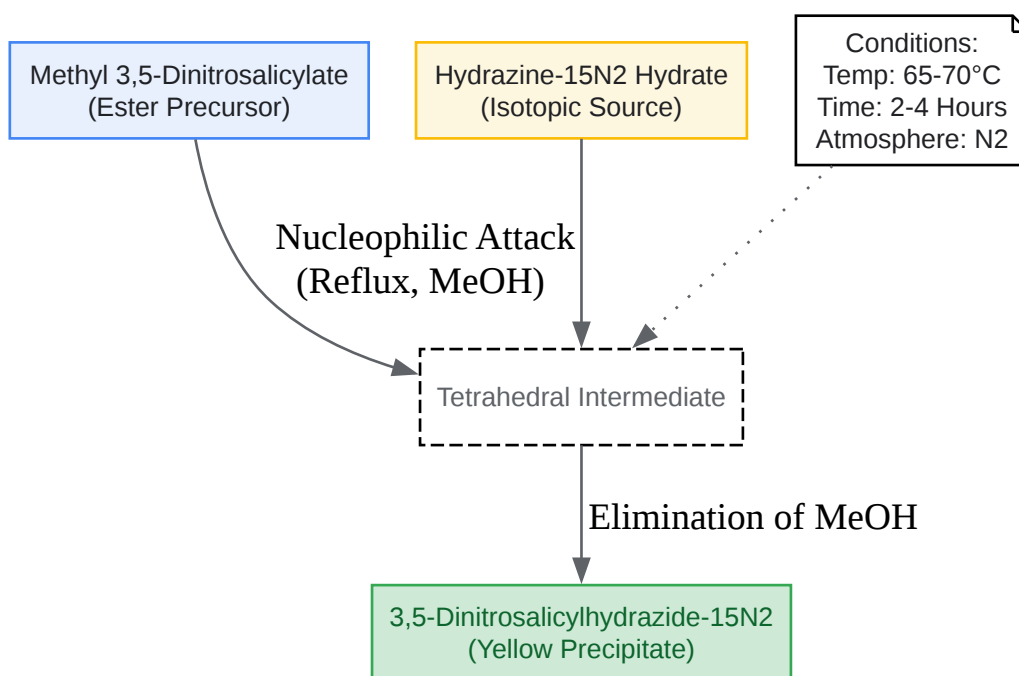
N

H

·H

O).

- Solvent: Methanol or Ethanol (Protic solvent promotes proton transfer).



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Figure 2: Synthetic route for DNSH-15N2 via hydrazinolysis of the methyl ester.

Step-by-Step Synthesis Protocol

Safety Warning: Hydrazine is a potent carcinogen and highly toxic. 3,5-Dinitro compounds are potentially explosive. Perform all operations behind a blast shield in a fume hood.

- Preparation: Dissolve 1.0 eq of Methyl 3,5-dinitrosalicylate in anhydrous Methanol (10 mL/g).
- Addition: Add 1.1 eq of Hydrazine-15N2 monohydrate dropwise at room temperature.
 - Causality: Slow addition prevents thermal runaway due to the exothermic nature of hydrazide formation.
- Reflux: Heat the mixture to reflux (65°C) for 3 hours.
 - Self-Validating Check: The solution should transition from clear/pale to a deep yellow/orange suspension as the product precipitates (hydrazides are generally less soluble in alcohol than their ester precursors).
- Isolation: Cool to 0°C in an ice bath for 30 minutes to maximize precipitation.

- Filtration: Filter the yellow solid under vacuum. Wash with cold methanol (2x) and diethyl ether (1x) to remove unreacted hydrazine and ester.
- Drying: Dry under high vacuum at 40°C.
 - Yield Expectation: >85%.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Analytical Characterization

Mass Spectrometry (LC-MS/MS)

This is the primary method for validation. The $^{15}\text{N}_2$ label provides a predictable mass shift.

- Ionization Mode: Negative Electrospray Ionization (ESI-).
 - Reasoning: The phenolic proton is acidic and easily removed, creating a stable phenoxide ion $[\text{M}-\text{H}]^-$.
- Precursor Ion (Q1):
 - Parent: m/z 241.0
 - $^{15}\text{N}_2$ -Standard: m/z 243.0 (+2 shift)
- Product Ions (Q3):
 - Common transition: Loss of the hydrazide group or nitro group fragmentation.
 - Validation: The retention time of the 243.0 transition must perfectly match the 241.0 trace of the analyte.

Nuclear Magnetic Resonance (NMR)

^{15}N -NMR is the definitive structural proof.

- Solvent: DMSO- d_6 (due to poor solubility in CDCl_3).
- Chemical Shift Prediction:

- Amide Nitrogen (-CO-

NH-): Expected ~130–150 ppm (relative to liq. NH₃). Downfield due to carbonyl deshielding.

- Terminal Nitrogen (-

NH₂): Expected ~60–90 ppm.

- Coupling: A strong

coupling (approx 10-15 Hz) may be observed between the two labeled nitrogens, confirming the integrity of the N-N bond.

Applications in Drug Development & Safety

Metabolic Tracking of Nifursol

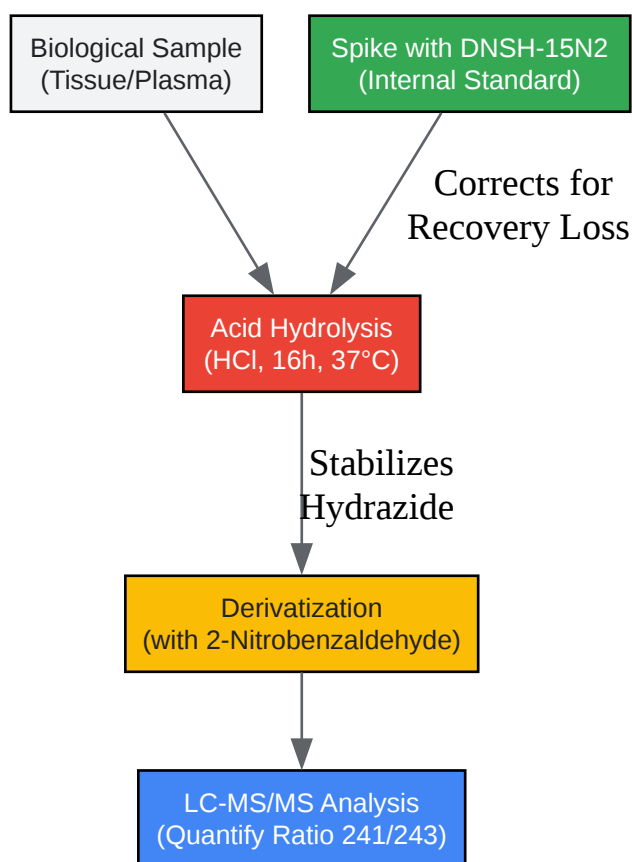
Nifursol is a nitrofuran antibiotic banned in food-producing animals (EU Regulation). It metabolizes rapidly, making the parent drug undetectable.

- Marker Residue: 3,5-Dinitrosalicylhydrazide (DNSH).^{[1][8][3]}
- Workflow: Tissue samples are hydrolyzed under acidic conditions to release protein-bound DNSH. DNSH-15N₂ is added before hydrolysis to account for recovery losses during extraction.

Mechanism of Action Studies

The hydrazide group is chemically reactive.^{[2][9]} In biological systems, it can form hydrazones with endogenous aldehydes (e.g., Pyridoxal phosphate), potentially causing toxicity.

- Experiment: Incubate DNSH-15N₂ with liver microsomes.
- Detection: Use 15N-NMR or MS to track the formation of downstream metabolites (e.g., acetylation to Acetyl-DNSH-15N₂) without interference from background nitrogen sources.



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Figure 3: Standard workflow for Nifursol metabolite quantification using DNSH-15N2.

Storage and Stability

- Light Sensitivity: Nitro compounds are photosensitive. Store in amber vials.
- Temperature: -20°C for long-term storage.
- Hygroscopicity: Hydrazides can be hygroscopic; store under desiccated conditions.

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